

Solubility Profile of 4-Vinylbiphenyl in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 4-Vinylbiphenyl

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This technical guide provides a comprehensive overview of the solubility of **4-Vinylbiphenyl**, a key intermediate in various organic syntheses and polymer applications. Due to the limited availability of precise quantitative solubility data in publicly accessible literature, this document focuses on qualitative solubility information and presents a detailed experimental protocol for determining the exact solubility in a laboratory setting.

Qualitative Solubility Data

4-Vinylbiphenyl is a solid crystalline substance at room temperature. Its solubility is largely dictated by the principle of "like dissolves like," where non-polar to moderately polar organic solvents are most effective at dissolving this aromatic hydrocarbon. Based on available data, the qualitative solubility of **4-Vinylbiphenyl** in common organic solvents is summarized below.

Solvent	Chemical Formula	Polarity	Solubility
Water	H ₂ O	High	Insoluble[1][2]
Ethanol	C ₂ H ₅ OH	High	Soluble[1]
Diethyl Ether	(C ₂ H ₅) ₂ O	Low	Soluble[1]
Benzene	C ₆ H ₆	Low	Soluble[1]
Tetrahydrofuran (THF)	C ₄ H ₈ O	Moderate	Soluble[3]
Chloroform (CHCl ₃)	CHCl ₃	Moderate	Soluble[3]
Toluene	C ₇ H ₈	Low	Soluble[3]

Experimental Protocol for Quantitative Solubility Determination

To obtain precise quantitative solubility data, the following gravimetric method, a variation of the widely used shake-flask method, is recommended. This protocol is designed to be robust and reproducible for determining the solubility of a solid compound like **4-Vinylbiphenyl** in various organic solvents at a specified temperature.

Materials and Equipment:

- **4-Vinylbiphenyl** (solid)
- Selected organic solvents (analytical grade)
- Analytical balance (readable to ± 0.1 mg)
- Vials with screw caps or sealed ampoules
- Constant temperature bath or incubator
- Vortex mixer or shaker
- Syringe filters (Teflon®, 0.2 μ m pore size)

- Syringes
- Pre-weighed evaporation dishes or vials
- Vacuum oven or desiccator
- Fume hood

Procedure:

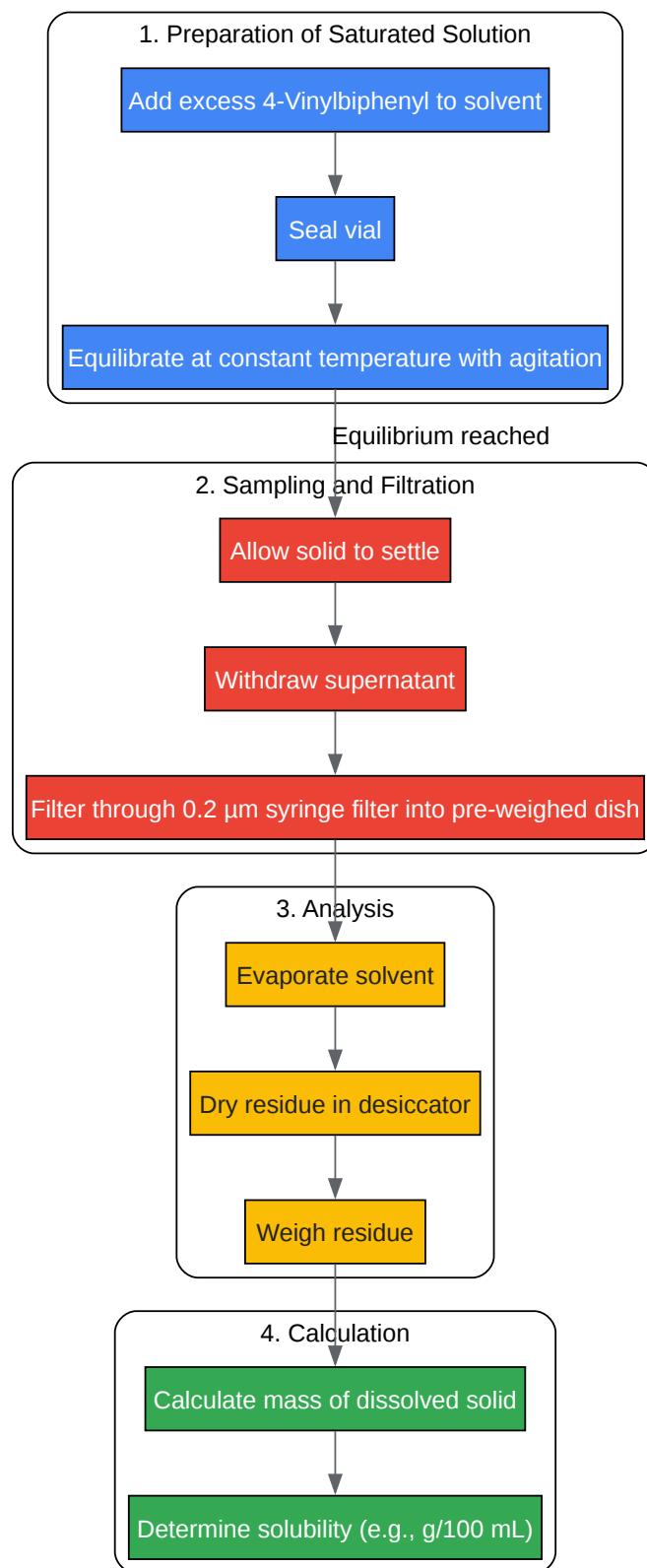
- Preparation of Saturated Solution:
 - Add an excess amount of solid **4-Vinylbiphenyl** to a vial containing a known volume of the desired organic solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature bath set to the desired experimental temperature (e.g., 25 °C).
 - Agitate the mixture using a vortex mixer or shaker for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Withdrawal and Filtration:
 - Allow the vial to stand undisturbed in the constant temperature bath for at least 24 hours to allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear liquid phase) using a syringe.
 - Immediately attach a syringe filter to the syringe and filter the solution into a pre-weighed evaporation dish or vial. This step is critical to remove any undissolved microcrystals.
- Solvent Evaporation and Mass Determination:

- Place the evaporation dish containing the filtered solution in a fume hood and allow the solvent to evaporate. Gentle heating in a vacuum oven can be used to expedite this process, ensuring the temperature is kept well below the boiling point of **4-Vinylbiphenyl** to prevent loss of the solute.
- Once the solvent has completely evaporated, place the dish in a desiccator to cool to room temperature and to remove any residual moisture.
- Weigh the evaporation dish with the dried **4-Vinylbiphenyl** residue on an analytical balance.

- Calculation of Solubility:
 - Calculate the mass of the dissolved **4-Vinylbiphenyl** by subtracting the initial mass of the empty evaporation dish from the final mass.
 - The solubility can then be expressed in various units, such as grams per 100 mL of solvent (g/100 mL) or moles per liter (mol/L).

Solubility (g/100 mL) = (Mass of residue (g) / Volume of supernatant withdrawn (mL)) * 100

Experimental Workflow:

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